

Proper Disposal and Handling of C5685: An Acetylcholinesterase Inhibitor

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Compound of Interest

Compound Name: C5685

Cat. No.: B1192428

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For Immediate Reference: Essential Safety and Disposal Information

This document provides crucial safety, handling, and disposal protocols for **C5685**, identified as the Acetylcholinesterase (AChE) inhibitor, 4-(Dimethylamino)-N-((1-ethylpyrrolidin-2-yl)methyl)-2-methoxy-5-nitrobenzamide hydrochloride. This compound is intended for laboratory research purposes by qualified professionals. Adherence to these guidelines is essential for ensuring personal safety and environmental protection.

Chemical Identification and Hazards

| Identifier | Value |
|------------------|---|
| Product Name | C5685 |
| IUPAC Name | 4-(Dimethylamino)-N-((1-ethylpyrrolidin-2-yl)methyl)-2-methoxy-5-nitrobenzamide hydrochloride |
| Synonym | C-5685 |
| Chemical Formula | C17H27ClN4O4 |
| Molecular Weight | 386.88 g/mol |
| Hazard Class | Harmful if swallowed. May cause skin and eye irritation. |

Personal Protective Equipment (PPE) and Handling

- **Gloves:** Wear appropriate chemical-resistant gloves (e.g., nitrile) when handling **C5685**.
- **Eye Protection:** Use chemical safety goggles or a face shield to prevent eye contact.
- **Lab Coat:** A standard laboratory coat should be worn to protect from skin contact.
- **Ventilation:** Handle **C5685** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- **Hygiene:** Avoid eating, drinking, or smoking in areas where **C5685** is handled. Wash hands thoroughly after handling.

Spill and Accidental Exposure Procedures

| Exposure Type | Procedure |
|---------------|---|
| Skin Contact | Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists. |
| Eye Contact | Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention. |
| Inhalation | Move the individual to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. |
| Ingestion | Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention. |
| Spill | For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal. For large spills, evacuate the area and contact environmental health and safety personnel. |

Proper Disposal Procedures

As an acetylcholinesterase inhibitor and a nitrobenzamide derivative, **C5685** must be disposed of as hazardous chemical waste. Do not dispose of **C5685** down the drain or in regular trash.

| Waste Type | Disposal Method |
|------------------------|---|
| Unused C5685 | Collect in a clearly labeled, sealed, and appropriate container for hazardous chemical waste. |
| Contaminated Materials | Any materials contaminated with C5685 (e.g., pipette tips, gloves, absorbent pads) should be collected in a designated hazardous waste container. |
| Empty Containers | Triple-rinse the container with a suitable solvent. The rinsate should be collected and treated as hazardous waste. The rinsed container can then be disposed of according to institutional guidelines. |

Disposal Vendor: All waste containing **C5685** must be disposed of through a licensed and approved hazardous waste management company. Follow all local, state, and federal regulations for hazardous waste disposal.

Experimental Protocols

The following is a representative protocol for evaluating the in vivo efficacy of **C5685** in a rodent model of cognitive impairment.

Objective: To assess the ability of C5685 to reverse scopolamine-induced memory deficits in mice using a Morris Water Maze task.

Materials:

- **C5685**
- Scopolamine hydrobromide
- Sterile saline solution (0.9% NaCl)

- Morris Water Maze apparatus
- Male C57BL/6 mice (8-10 weeks old)

Procedure:

- Preparation of Solutions:
 - Dissolve **C5685** in sterile saline to the desired concentrations (e.g., 1, 5, and 10 mg/kg).
 - Dissolve scopolamine hydrobromide in sterile saline to a concentration of 1 mg/kg.
- Animal Groups (n=10 per group):
 - Group 1: Vehicle (saline) + Vehicle (saline)
 - Group 2: Vehicle (saline) + Scopolamine (1 mg/kg)
 - Group 3: **C5685** (1 mg/kg) + Scopolamine (1 mg/kg)
 - Group 4: **C5685** (5 mg/kg) + Scopolamine (1 mg/kg)
 - Group 5: **C5685** (10 mg/kg) + Scopolamine (1 mg/kg)
- Drug Administration:
 - Administer **C5685** or vehicle via intraperitoneal (i.p.) injection 30 minutes before the behavioral test.
 - Administer scopolamine or vehicle via i.p. injection 15 minutes before the behavioral test.
- Morris Water Maze Task:
 - Acquisition Phase (4 days): Four trials per day. Mice are placed in the water maze and allowed to find a hidden platform. The time to find the platform (escape latency) is recorded.
 - Probe Trial (Day 5): The platform is removed, and the mouse is allowed to swim for 60 seconds. The time spent in the target quadrant (where the platform was located) is

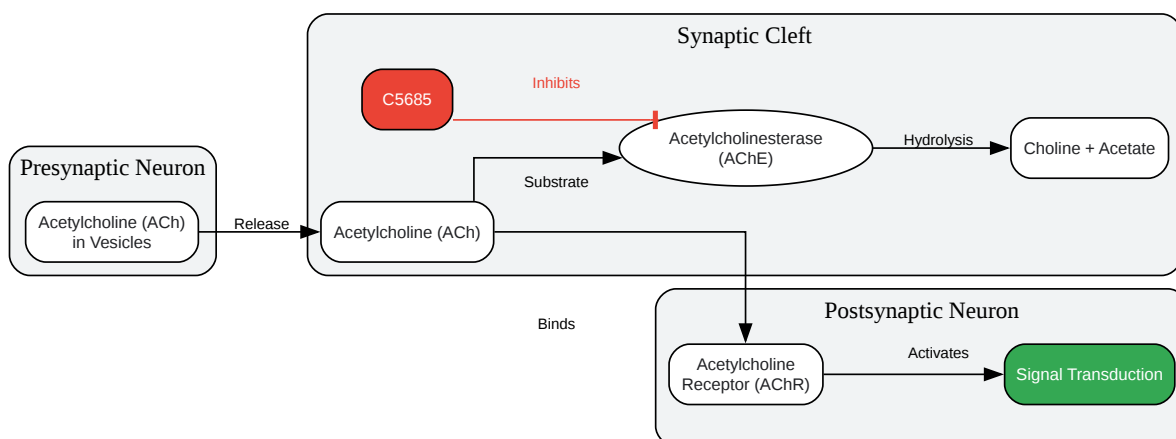
recorded.

- Data Analysis:
 - Analyze escape latency data using a two-way ANOVA with repeated measures.
 - Analyze probe trial data using a one-way ANOVA followed by a post-hoc test (e.g., Tukey's).

Signaling Pathway and Experimental Workflow

Acetylcholinesterase Inhibition Signaling Pathway

The primary mechanism of action for **C5685** is the inhibition of acetylcholinesterase (AChE). This enzyme is responsible for the breakdown of the neurotransmitter acetylcholine (ACh) in the synaptic cleft. By inhibiting AChE, **C5685** increases the concentration and duration of action of ACh, leading to enhanced cholinergic neurotransmission.

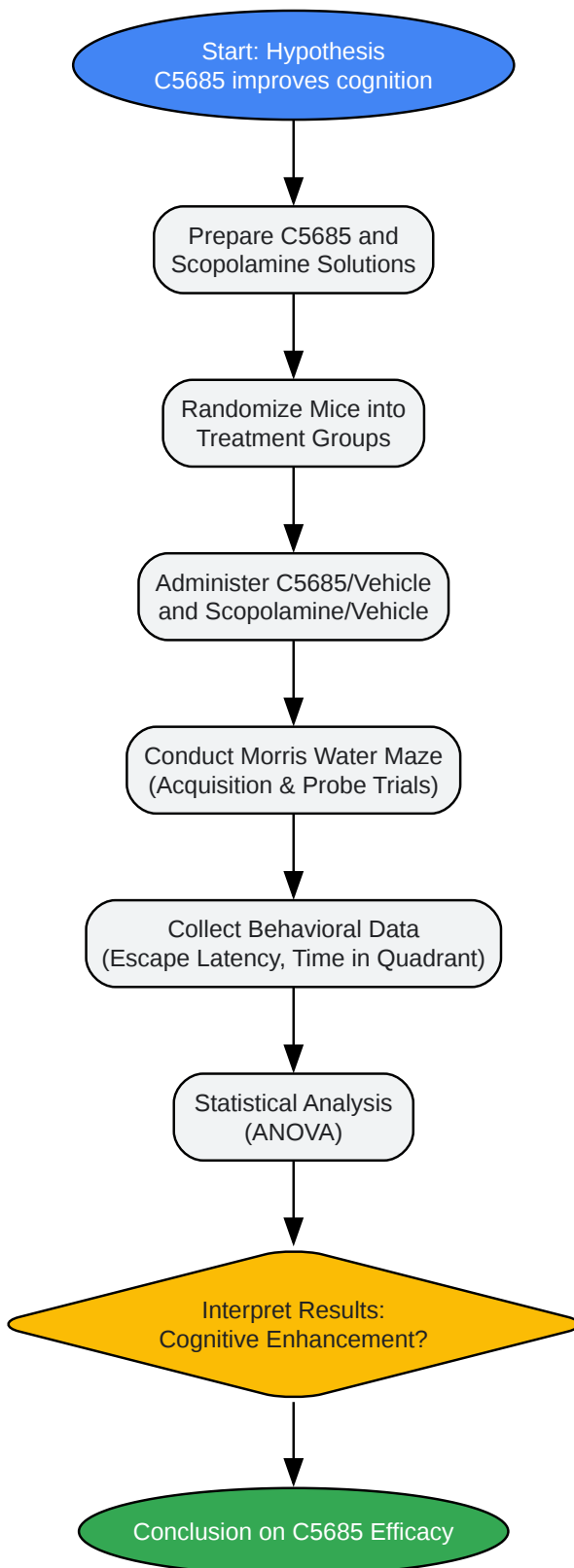


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Caption: **C5685** inhibits AChE, increasing ACh levels in the synapse.

Experimental Workflow for C5685 Evaluation

The following diagram outlines the logical steps for the preclinical evaluation of **C5685**.



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Caption: Workflow for in vivo testing of **C5685**'s cognitive effects.

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